Technical Deep Dive: Proguanil Hydrochloride Impurity C

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Compound of Interest	
Compound Name:	*1,5-Bis(4-chlorophenyl)biguanide hydrochloride*
CAS No.:	*13590-88-0*
Cat. No.:	*B1143759*

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Structural Characterization, Formation Mechanisms, and Analytical Control

Executive Summary In the synthesis of Proguanil Hydrochloride, a dihydrofolate reductase inhibitor used for malaria prophylaxis, the control of Impurity C (1,5-bis(4-chlorophenyl)biguanide) is a critical quality attribute. Unlike the active pharmaceutical ingredient (API), which possesses an asymmetric alkyl-aryl structure, Impurity C represents a symmetric bis-aryl dimer. Its presence indicates specific deviations in reaction stoichiometry and temperature control during the nucleophilic addition phase of synthesis. This guide provides a comprehensive technical analysis of Impurity C, establishing the causality of its formation and detailing self-validating protocols for its detection.

Part 1: Chemical Identity & Structural Analysis

Impurity C is designated by the European Pharmacopoeia (EP) and British Pharmacopoeia (BP) as the symmetric byproduct formed when the isopropylamine nucleophile is competitively substituted by a second equivalent of the starting material, 4-chloroaniline.

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Physicochemical Profile[1]

Property	Specification
Common Name	Proguanil Impurity C
Chemical Name	1,5-bis(4-chlorophenyl)biguanide
IUPAC Name	N,N''-bis(4-chlorophenyl)imidodicarbonimidic diamide
CAS Number	13590-88-0 (Free Base) / 13590-98-2 (HCl Salt)
Molecular Formula	$C_{14}H_{13}Cl_2N_5$
Molecular Weight	322.19 g/mol
Structural Feature	Symmetric bis-aryl biguanide core
Solubility Profile	Lower aqueous solubility than Proguanil due to double aromatic rings; soluble in DMSO and Methanol.[1]

Structural Significance

The structural divergence between Proguanil and Impurity C dictates their chromatographic behavior. Proguanil contains a hydrophilic isopropyl group and one lipophilic chlorophenyl group. Impurity C contains two lipophilic chlorophenyl groups, significantly increasing its retention time (Rt) in Reverse Phase Chromatography (RPC). This "hydrophobic shift" is the primary mechanism for separation.

Part 2: Formation Mechanism (The "Why")

The synthesis of Proguanil typically involves a two-step condensation or a convergent synthesis using dicyandiamide. Impurity C arises from a competitive nucleophilic attack.

The Competitive Pathway

In the standard synthesis, p-chloroaniline reacts with dicyandiamide to form the intermediate p-chlorophenylcyanoguanidine. The final step requires the addition of isopropylamine to this intermediate.

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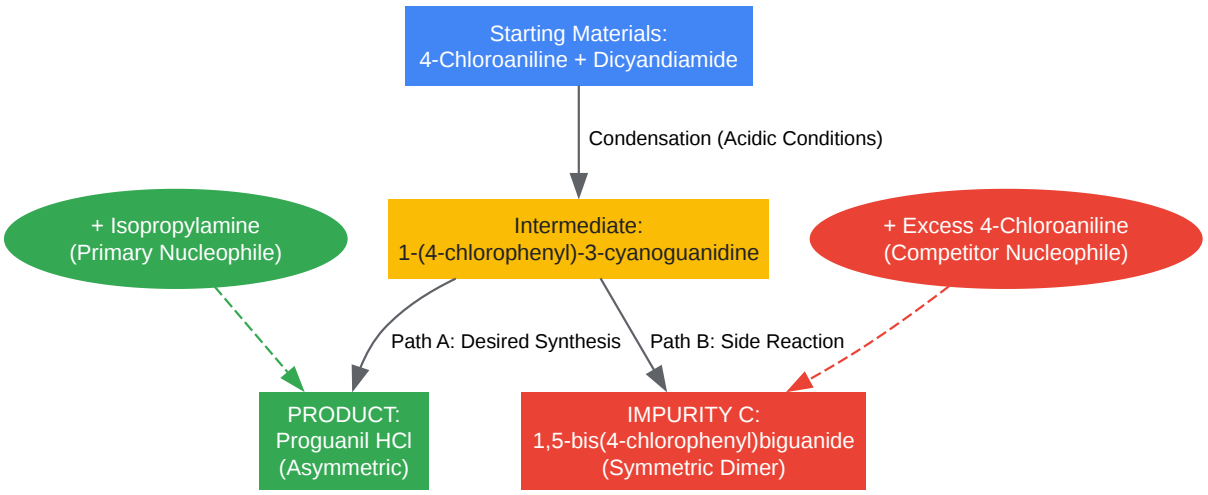
- Desired Reaction:p-chlorophenylcyanoguanidine + Isopropylamine

  Proguanil.

- Impurity C Reaction: If isopropylamine is deficient, or if the reaction temperature is too high, unreacted p-chloroaniline (present in equilibrium) attacks the intermediate instead.

Synthesis Pathway Diagram

The following diagram illustrates the divergence point where Impurity C is generated.



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Figure 1: Divergent synthesis pathway showing the competitive formation of Impurity C via excess 4-chloroaniline.

Part 3: Analytical Characterization (The "How")

To detect Impurity C, one cannot rely on generic gradient methods. The method must be self-validating, meaning it must resolve the critical pair (Proguanil and Impurity C) with a resolution factor (

) > 2.0.

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High-Performance Liquid Chromatography (HPLC) Protocol

Principle: Ion-Pair Reverse Phase Chromatography. Because biguanides are highly basic (pKa > 10), they tail severely on standard C18 columns. We utilize an acidic mobile phase with an ion-pairing agent (Sodium Pentanesulfonate or Hexanesulfonate) to neutralize the positive charge and improve peak symmetry.

Method Parameters:

Parameter	Condition
Column	C18 (L7 packing), 250 mm x 4.6 mm, 5 µm (e.g., Inertsil ODS-3 or equivalent)
Mobile Phase A	Buffer: 10 mM Sodium Hexanesulfonate + 0.1% Phosphoric Acid (pH ~3.0)
Mobile Phase B	Acetonitrile (ACN)
Mode	Isocratic or Gradient (Recommended: Isocratic 60:40 Buffer:ACN for stability)
Flow Rate	1.0 - 1.5 mL/min
Detection	UV @ 254 nm (λ max for the chlorophenyl ring)
Temperature	30°C
Injection Volume	20 µL

Elution Order & Identification

Under these conditions, the elution order is governed by hydrophobicity:

- Impurity A: (Isopropyl-cyanoguanidine) - Early eluting (Polar).
- Proguanil: (Active) - Mid-eluting.

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- Impurity C: (Bis-chlorophenyl) - Late eluting. The presence of two aromatic rings makes this the most retained species among the common impurities.

Self-Validation Check:

- If Impurity C co-elutes with the main peak, increase the % of Acetonitrile.
- If peak tailing occurs, verify the pH of the buffer is < 3.0 to ensure the biguanide is fully protonated and ion-paired.

Part 4: Regulatory & Safety Implications

Pharmacopoeial Limits

According to the European Pharmacopoeia (EP) and ICH Q3A(R2) guidelines:

- Reporting Threshold: 0.05%
- Identification Threshold: 0.10%
- Qualification Threshold: 0.15%

Toxicological Concern

Impurity C contains two 4-chloroaniline moieties. 4-chloroaniline is a known toxin (hemoglobin oxidant) and a potential carcinogen (Group 2B). While Proguanil metabolizes to Cycloguanil, Impurity C does not follow the same metabolic activation pathway. Its lipophilicity suggests a potential for bioaccumulation different from the parent drug. Therefore, strict control below the 0.10% limit is mandatory to avoid toxicological qualification studies.

References

- European Pharmacopoeia (EDQM).Proguanil Hydrochloride Monograph 2002:1367. Strasbourg, France. [Link]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 9570076, Proguanil Hydrochloride. Retrieved from PubChem.[2] [Link]

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- Pai, N. R., & Sawant, S. S. (2012).Synthesis of impurities of proguanil hydrochloride, an antimalarial drug.[3] Der Pharma Chemica, 4(6), 2307-2316. [Link]

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Sources

- 1. veeprho.com [veeprho.com]
- 2. Proguanil Hydrochloride | C11H17Cl2N5 | CID 9570076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. derpharmachemica.com [derpharmachemica.com]
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